

# 19-hydroxy-10-deacetylbaaccatin III molecular formula and weight

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## Compound of Interest

Compound Name: 19-hydroxy-10-deacetylbaaccatin III

Cat. No.: B601411

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## Technical Overview: 19-hydroxy-10-deacetylbaaccatin III

For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical data for **19-hydroxy-10-deacetylbaaccatin III**, a taxane derivative of interest in phytochemical and pharmaceutical research.

## Physicochemical Properties

The fundamental molecular properties of **19-hydroxy-10-deacetylbaaccatin III** are summarized below. These values are essential for analytical procedures, stoichiometric calculations, and further chemical modifications.

Property	Value	Source(s)
Molecular Formula	C <sub>29</sub> H <sub>34</sub> O <sub>11</sub>	PubChem[1]
C <sub>29</sub> H <sub>36</sub> O <sub>11</sub>	MedChemExpress, Veeprho, BOC Sciences[2][3][4]	
Molecular Weight	558.6 g/mol	PubChem[1]
558.58 g/mol	J-GLOBAL[5]	
560.59 g/mol	MedChemExpress, Veeprho, BOC Sciences[2][3][4]	

Note: Discrepancies in the molecular formula and weight can arise from different calculation methods or the inclusion of different isotopes (e.g., monoisotopic vs. average molecular weight).

## Methodologies for Structural and Molecular Weight Determination

The determination of a compound's molecular formula and weight is a foundational step in chemical analysis. While the specific experimental records for this compound are not detailed here, the following standard protocols are broadly applicable.

### 2.1. Determination of Molecular Formula

The molecular formula is typically determined by combining data from elemental analysis and mass spectrometry.

Experimental Protocol:

- **Elemental Analysis:** The percent composition of each element (Carbon, Hydrogen, Oxygen) is determined. This is often achieved by combustion analysis, where the sample is burned in an excess of oxygen, and the resulting products (CO<sub>2</sub>, H<sub>2</sub>O) are collected and weighed to calculate the mass percentages of C and H. The percentage of oxygen is often determined by difference.

- **Empirical Formula Calculation:** The mass percentages are converted to mole ratios by dividing by the respective atomic weights of the elements. These ratios are then simplified to the smallest whole numbers to establish the empirical formula.<sup>[6][7]</sup>
- **Molecular Formula Derivation:** The experimentally determined molecular mass (from mass spectrometry) is divided by the calculated mass of the empirical formula.<sup>[6][8]</sup> This yields an integer by which the subscripts of the empirical formula are multiplied to obtain the final molecular formula.<sup>[6][8]</sup>

## 2.2. Determination of Molecular Weight

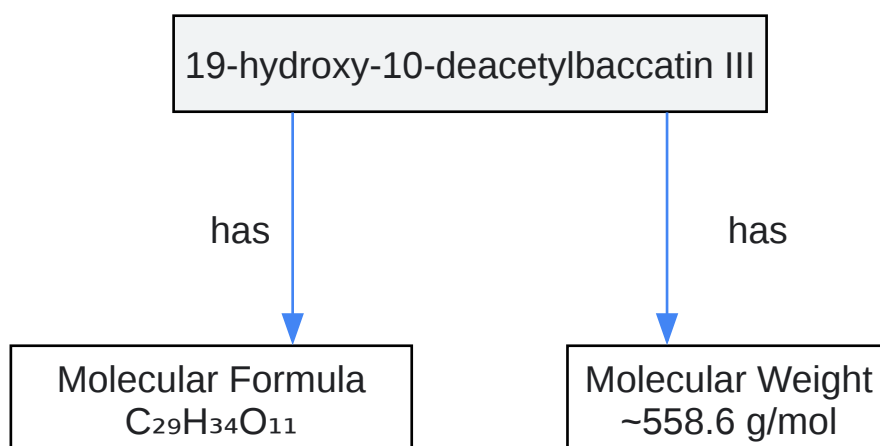
Mass spectrometry is the primary technique for determining the molecular weight of a compound with high accuracy.

Experimental Protocol (Mass Spectrometry):

- **Ionization:** The sample is introduced into the mass spectrometer and ionized. Common ionization techniques for organic molecules include Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI).
- **Mass Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge ratio ( $m/z$ ) by a mass analyzer (e.g., Time-of-Flight (TOF), Quadrupole, or Orbitrap).
- **Detection:** The separated ions are detected, generating a mass spectrum that plots ion intensity versus  $m/z$ . The peak corresponding to the molecular ion provides the molecular weight of the compound.

## Logical Data Relationship

The following diagram illustrates the relationship between the chemical compound and its fundamental physicochemical properties.



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Caption: Relationship between the compound and its properties.

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